

Application Note: Copolymerization Kinetics of FATRICE with Methyl Methacrylate

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Compound of Interest

Compound Name: 2,2,2-Trichloroethyl-2-fluoroacrylate

CAS No.: 98120-00-4

Cat. No.: B1597954

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Executive Summary & Scientific Rationale

FATRICE (2,2,2-trichloroethyl α -fluoroacrylate) is a specialized halogenated monomer known for its high refractive index (due to the trichloromethyl group) and transparency (due to the C-F bond). Copolymerizing FATRICE with Methyl Methacrylate (MMA) allows for the precise engineering of optical polymers where the refractive index (

) can be tuned linearly between that of PMMA (

) and Poly(FATRICE) (

), while maintaining excellent processability and thermal stability.

This protocol details the free-radical copolymerization kinetics, providing a rigorous methodology for determining reactivity ratios (

) using the terminal model. It leverages

F-NMR as a primary analytical tool, offering superior resolution over

H-NMR for quantifying the incorporation of the fluorinated monomer.

Key Chemical Species

- Monomer 1 (ngcontent-ng-c1989010908="" _ngghost-ng-c2193002942="" class="inline ng-star-inserted">
) : Methyl Methacrylate (MMA)[1][2][3][4][5][6]
 - Role: Mechanical backbone, cost reduction, glass transition () modulation.
- Monomer 2 () : FATRICE (2,2,2-trichloroethyl α -fluoroacrylate)[1][2][7]
 - Role: Refractive index enhancement, hydrophobicity.[3]
- Initiator: tert-Butyl peroxy-2-ethylhexanoate (TBPEH) or AIBN.
- Solvent: Acetonitrile (preferred for polarity balance) or 1,4-Dioxane.

Experimental Protocol

Materials & Purification

Critical Step: Impurities in FATRICE (often residual alcohols or acid chlorides from synthesis) can act as chain transfer agents, distorting kinetic data.

- MMA Purification:
 - Wash MMA (commercial grade) with 5% NaOH (aq) to remove the hydroquinone inhibitor.
 - Wash with deionized water until neutral pH.
 - Dry over anhydrous MgSO₄.
 - Distill under reduced pressure over CaH₂.
 - Store at -20°C.

- FATRICE Purification:
 - Synthesize via esterification of α -fluoroacryloyl chloride with 2,2,2-trichloroethanol.
 - Purification: Pass through a short column of neutral alumina to remove acidic impurities. Distill under vacuum.
 - Purity Check: Verify by

F-NMR (singlet at -116 ppm vs CFCI

).
- Initiator: Recrystallize AIBN from methanol or use TBPEH as received (store at 4°C).

Copolymerization Procedure (Low Conversion)

To accurately determine reactivity ratios using the differential equation (Mayo-Lewis), conversion must be kept < 10-15%.

Workflow:

- Feed Preparation: Prepare 6 Schlenk tubes with varying molar feed ratios of MMA:FATRICE (

).
- Total Monomer Concentration: Keep constant at ~2.0 M in Acetonitrile.
- Initiator: 1.0 mol% relative to total monomer.
- Degassing:
 - Perform 3 cycles of Freeze-Pump-Thaw for each tube to remove dissolved oxygen (O inhibits radical propagation).
 - Backfill with high-purity Nitrogen or Argon.
- Polymerization:

- Immerse tubes in a thermostated oil bath at 74°C (if using TBPEH) or 60°C (if using AIBN).
- Reaction Time: Typically 15–45 minutes. Note: FATRICE propagates faster than MMA; monitor closely.
- Quenching & Isolation:
 - Quench by plunging tubes into liquid nitrogen or ice water.
 - Precipitate polymer into a 10-fold excess of cold n-hexane (or methanol/water 80:20 mix if solubility issues arise).
 - Filter and dry under vacuum at 40°C for 24 hours.

Kinetic Analysis & Data Processing

Copolymer Composition Determination (F vs H NMR)

The most robust method for this specific pair is a combination of

H and

F NMR.

- H NMR (CDCl₃):
 - 3.60 ppm: -OCH₃ of MMA (3H).
 - 4.5-4.8 ppm: -CH₂- of the trichloroethyl group in FATRICE (2H).
- F NMR:
 - -113 to -118 ppm: -F signal of the FATRICE unit in the polymer chain.

Calculation of Copolymer Composition (

): Let

be the integral of the MMA methoxy group and

be the integral of the FATRICE methylene group.

Determination of Reactivity Ratios ()

Use the Kelen-Tüdős (KT) method for linearization, as it distributes experimental error more evenly than Fineman-Ross.

Definitions:

- (Reactivity of MMA radical towards MMA)
- (Reactivity of FATRICE radical towards FATRICE)

The Linear Equation:

Where

and

are functions of the feed ratio (

) and copolymer composition ratio (

).

Expected Values (Based on MATRIFE analogues):

- MMA ():
): Electron-rich double bond (due to methyl group).
- FATRICE ():
): Electron-deficient double bond (due to -F and ester).

- Prediction: The system likely exhibits alternating tendency or statistical behavior where

and

.

- Reference Value (MATRIFE/FATRICE):

,

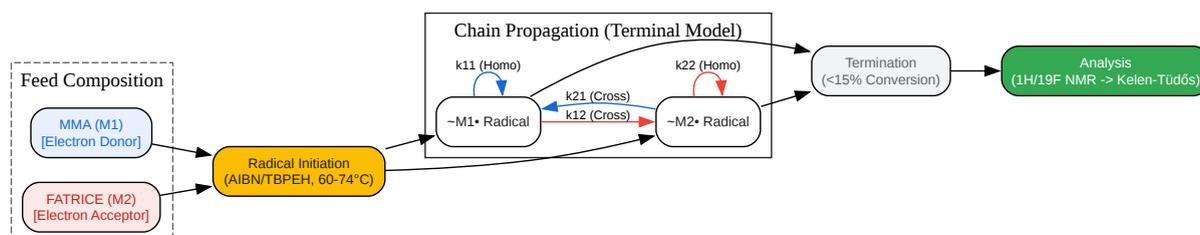
.^[2]^[3]

- Inference for MMA/FATRICE: Expect

and

.

Visualization of Reaction Pathway



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Caption: Kinetic pathway for the free-radical copolymerization of MMA and FATRICE, highlighting the competing homo- and cross-propagation steps governed by reactivity ratios.

Summary of Kinetic Parameters (Table)

Parameter	Symbol	Description	Typical Range/Value
Monomer 1		Methyl Methacrylate (MMA)	Feed variable ()
Monomer 2		FATRICE	Feed variable ()
Reactivity Ratio 1			1.2 – 1.6 (Estimated)
Reactivity Ratio 2			0.5 – 0.7 (Estimated)
Azeotropic Point		Feed where	Possible if (Unlikely here)
Microstructure	-	Sequence distribution	Statistical / Random

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